

A Technical Guide to the Spectral Analysis of 4-Fluorobenzhydryl Chloride

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Compound of Interest

Compound Name: 4-Fluorobenzhydryl chloride

CAS No.: 365-21-9

Cat. No.: B1584611

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Foreword for the Researcher

In the landscape of pharmaceutical and materials science, the precise structural elucidation of novel compounds is a cornerstone of innovation and intellectual property. **4-Fluorobenzhydryl chloride**, a halogenated aromatic compound, presents a unique substitution pattern that is of significant interest in the synthesis of specialized organic molecules. Its characterization is paramount for ensuring purity, understanding reactivity, and confirming its identity in complex reaction mixtures.

This guide is designed for the discerning researcher, scientist, and drug development professional. It moves beyond a simple recitation of data, offering a detailed exploration of the principles and practicalities of acquiring and interpreting the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **4-Fluorobenzhydryl chloride**. In the absence of readily available, published experimental spectra for this specific molecule, this document provides expertly predicted spectral data, grounded in the empirical data of structurally analogous compounds. This predictive approach, rooted in fundamental principles of spectroscopy, serves as a robust framework for researchers encountering this or similar molecules in their work.

Structural Overview and Predicted Spectroscopic Behavior

4-Fluorobenzhydryl chloride, with the chemical formula $C_{13}H_{10}ClF$, possesses a stereogenic center at the benzylic carbon. The molecule's asymmetry, with one phenyl ring and one 4-fluorophenyl ring attached to the chloromethyl group, is expected to produce a complex and informative set of spectral data. The electron-withdrawing nature of the fluorine atom and the chlorine atom will influence the electronic environment of the molecule, which will be reflected in its NMR, IR, and MS spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **4-Fluorobenzhydryl chloride**, both 1H and ^{13}C NMR will provide critical information about the connectivity and electronic environment of the atoms.

Predicted 1H NMR Spectrum

The 1H NMR spectrum is anticipated to be complex due to the asymmetry of the molecule. The protons on the two aromatic rings are not chemically equivalent.

Table 1: Predicted 1H NMR Chemical Shifts for **4-Fluorobenzhydryl Chloride** (in $CDCl_3$)

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Rationale and Insights
				The benzylic proton is expected to be a singlet and significantly downfield due to the deshielding effects of the adjacent chlorine atom and the two aromatic rings.
Methine (CH)	~6.4	s	-	Its chemical shift will be similar to that of the methine proton in benzhydryl chloride.
				The five protons of the unsubstituted phenyl ring will likely appear as a complex multiplet in the aromatic region.
Phenyl H (ortho, meta, para)	7.2 - 7.5	m	-	
4-Fluorophenyl H (ortho to F)	7.0 - 7.2	t	~8.7 (³ J _{HH}), ~8.7 (³ J _{HF})	These protons will be a triplet due to coupling with the adjacent meta proton and the fluorine atom. The ortho-protons to the

fluorine will be upfield relative to the other aromatic protons due to the electron-donating resonance effect of fluorine.

4-Fluorophenyl H
(meta to F)

7.3 - 7.5

dd

~8.7 ($^3J_{HH}$), ~5.4 ($^4J_{HF}$)

These protons will appear as a doublet of doublets due to coupling with the adjacent ortho proton and a weaker four-bond coupling to the fluorine atom.

Expert Commentary: The precise chemical shifts and coupling constants are sensitive to the solvent and the concentration of the sample. The predicted values are based on the known spectra of benzhydryl chloride and other fluorinated aromatic compounds. The key diagnostic feature will be the splitting pattern of the protons on the 4-fluorophenyl ring, which will unambiguously confirm the presence and position of the fluorine substituent.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide valuable information about the carbon skeleton of the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **4-Fluorobenzhydryl Chloride** (in CDCl_3)

Carbon	Predicted Chemical Shift (ppm)	Coupling to Fluorine (^1JCF , ^2JCF , etc.)	Rationale and Insights
Methine (CH)	~65	-	The benzylic carbon will be significantly downfield due to the attached chlorine atom.
Phenyl C (ipso)	~140	-	The carbon atom of the phenyl ring attached to the methine group.
Phenyl C (ortho, meta, para)	127 - 129	-	The remaining carbons of the unsubstituted phenyl ring.
4-Fluorophenyl C (ipso)	~136	$^2\text{JCF} \approx 22 \text{ Hz}$	The carbon atom of the 4-fluorophenyl ring attached to the methine group will show a doublet due to two-bond coupling with fluorine.
4-Fluorophenyl C (ortho to F)	~129	$^2\text{JCF} \approx 8 \text{ Hz}$	These carbons will appear as a doublet due to two-bond coupling with fluorine.
4-Fluorophenyl C (meta to F)	~115	$^3\text{JCF} \approx 21 \text{ Hz}$	These carbons will appear as a doublet due to three-bond coupling with fluorine.
4-Fluorophenyl C (para to F)	~162	$^1\text{JCF} \approx 245 \text{ Hz}$	This carbon will show a large one-bond coupling to fluorine, which is a

characteristic feature
of a C-F bond.

Expert Commentary: The most telling signals in the ^{13}C NMR spectrum will be the carbons of the 4-fluorophenyl ring. The large one-bond C-F coupling constant ($^1J_{\text{CF}}$) is a definitive indicator of a direct C-F bond. The smaller two- and three-bond couplings provide further structural confirmation.

Experimental Protocol for NMR Spectroscopy

A standardized protocol is crucial for obtaining high-quality, reproducible NMR data.

Methodology:

- **Sample Preparation:** Accurately weigh 5-10 mg of **4-Fluorobenzhydryl chloride** and dissolve it in approximately 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Transfer to NMR Tube:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Instrumentation:** Acquire the spectra on a 400 MHz or higher field NMR spectrometer.
- **^1H NMR Acquisition:**
 - Acquire a one-pulse ^1H spectrum with a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16-64 scans).
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans (typically 1024 or more) will be required due to the lower natural abundance of ^{13}C .

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorptions

The IR spectrum of **4-Fluorobenzhydryl chloride** is expected to show characteristic absorptions for the aromatic rings, the C-H bonds, the C-F bond, and the C-Cl bond.

Table 3: Predicted Key IR Absorptions for **4-Fluorobenzhydryl Chloride**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity	Vibrational Mode
Aromatic C-H	3100 - 3000	Medium	Stretch
Aliphatic C-H	2980 - 2850	Medium	Stretch
Aromatic C=C	1600 - 1450	Medium-Strong	Stretch
C-F	1250 - 1000	Strong	Stretch
C-Cl	800 - 600	Medium-Strong	Stretch

Expert Commentary: The strong absorption band in the 1250-1000 cm⁻¹ region will be a key diagnostic peak for the presence of the C-F bond. The exact position of the C-Cl stretch can sometimes be difficult to assign definitively as it falls in the fingerprint region where other vibrations occur.

Experimental Protocol for IR Spectroscopy

Methodology (Attenuated Total Reflectance - ATR):

- **Sample Preparation:** Place a small amount of the liquid **4-Fluorobenzhydryl chloride** directly onto the ATR crystal.
- **Data Acquisition:** Record the spectrum over the range of 4000-400 cm⁻¹.
- **Background Correction:** A background spectrum of the clean ATR crystal should be recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, and for obtaining structural information through fragmentation analysis.

Predicted Mass Spectrum

The mass spectrum of **4-Fluorobenzhydryl chloride** is expected to show a molecular ion peak and several characteristic fragment ions.

Table 4: Predicted Key Ions in the Mass Spectrum of **4-Fluorobenzhydryl Chloride**

m/z	Ion	Formation Mechanism	Significance
220/222	$[M]^+$	Molecular Ion	Confirms the molecular weight. The M+2 peak with ~1/3 the intensity of the M peak is characteristic of the presence of one chlorine atom.
185	$[M-Cl]^+$	Loss of a chlorine radical	This will likely be the base peak, representing the stable benzhydryl cation.
109	$[C_7H_6F]^+$	Fragmentation of the benzhydryl cation	Represents the fluorobenzyl fragment.
77	$[C_6H_5]^+$	Fragmentation of the benzhydryl cation	Represents the phenyl fragment.

Expert Commentary: The isotopic pattern of the molecular ion peak will be a clear indicator of the presence of a chlorine atom. The most abundant fragment ion is expected to be the $[M-Cl]^+$ ion, as the resulting secondary carbocation is resonance-stabilized by both aromatic rings.

Experimental Protocol for Mass Spectrometry

Methodology (Electron Ionization - EI):

- Sample Introduction: Introduce a dilute solution of **4-Fluorobenzhydryl chloride** in a volatile solvent (e.g., dichloromethane or methanol) into the mass spectrometer via a direct insertion probe or through a GC inlet.
- Ionization: Use a standard electron ionization energy of 70 eV.
- Analysis: Scan a mass range appropriate for the expected molecular weight (e.g., m/z 50-300).

Workflow and Data Integration

The synergistic use of these three spectroscopic techniques provides a comprehensive and self-validating system for the structural confirmation of **4-Fluorobenzhydryl chloride**.

Caption: Integrated workflow for the structural elucidation of **4-Fluorobenzhydryl chloride**.

Conclusion

While direct experimental spectral data for **4-Fluorobenzhydryl chloride** is not readily available in public databases, a comprehensive and reliable spectral profile can be confidently predicted based on the well-established principles of spectroscopy and the empirical data from closely related structural analogs. This guide provides a robust framework for the identification and characterization of this compound, emphasizing the importance of a multi-technique approach for unambiguous structural assignment. The predicted data herein should serve as a valuable reference for researchers working with this and similar novel chemical entities.

References

- Spectral data for analogous compounds were referenced from publicly available databases such as PubChem and commercial supplier websites.
 - PubChem: A comprehensive database of chemical molecules and their activities against biological assays. [\[Link\]](#)

- NIST Chemistry WebBook: A data collection of the National Institute of Standards and Technology. [\[Link\]](#)
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